

"Apoptosis inducer 16" target protein identification

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Compound of Interest

Compound Name: Apoptosis inducer 16

Cat. No.: B15136524

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Unable to Identify "Apoptosis Inducer 16"

An in-depth technical guide on the target protein identification of "**Apoptosis Inducer 16**" cannot be generated at this time due to the inability to identify a specific molecule with this designation in publicly available scientific literature and databases.

Extensive searches for "**Apoptosis Inducer 16**" and its abbreviation "Apo-16" did not yield a well-defined chemical entity or biological agent. The scientific and pharmaceutical communities utilize precise nomenclature for such molecules to ensure clarity and reproducibility of research. The term provided is too generic and does not correspond to a recognized apoptosis-inducing agent.

While the search did not identify a specific "**Apoptosis Inducer 16**," several compounds with "16" in their designation and associated with apoptosis were found:

- F16: A mitochondriotoxic compound that has been shown to trigger either apoptosis or necrosis in carcinoma cells, depending on the genetic background of the cancer cell.[1]
- R16: A novel synthetic analogue of amonafide that induces apoptosis and G2-M cell cycle arrest by acting as a topoisomerase II poison.[2]
- LCL161: An antagonist of the X-linked inhibitor of apoptosis protein (XIAP), which promotes caspase activation and apoptosis.[3]

Without a definitive identification of the molecule of interest, it is not possible to provide the requested detailed information, including:

- **Target Protein Identification:** The specific protein or proteins that "**Apoptosis Inducer 16**" binds to and modulates to initiate the apoptotic cascade.
- **Quantitative Data:** Binding affinities (e.g., K_d, IC₅₀), efficacy data (e.g., EC₅₀), or other relevant metrics.
- **Experimental Protocols:** Detailed methodologies for experiments such as affinity chromatography, yeast two-hybrid screening, surface plasmon resonance, or cellular thermal shift assays that would be used to identify the target protein.
- **Signaling Pathways:** Diagrams and descriptions of the specific molecular pathways activated or inhibited by the compound.

To proceed with generating the requested in-depth technical guide, a more specific and recognized identifier for "**Apoptosis Inducer 16**" is required. This could include a chemical name (IUPAC name), a CAS registry number, a brand name if it is a drug, or a specific internal research code from a publication.

Researchers, scientists, and drug development professionals are encouraged to provide a precise identifier for the molecule of interest to enable a comprehensive and accurate technical report.

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References

- 1. F16, a mitochondriotoxic compound, triggers apoptosis or necrosis depending on the genetic background of the target carcinoma cell - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. R16, a novel amonafide analogue, induces apoptosis and G2-M arrest via poisoning topoisomerase II - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
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